

Physical and chemical properties of 2,6-Dibromo-4-methoxypyridine

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Compound of Interest

Compound Name: 2,6-Dibromo-4-methoxypyridine

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An In-depth Technical Guide to 2,6-Dibromo-4-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,6-Dibromo-4-methoxypyridine is a halogenated and methoxy-functionalized pyridine derivative that serves as a versatile intermediate in organic synthesis.^[1] Its unique structural features, including the presence of two reactive bromine atoms and an electron-donating methoxy group, make it a valuable building block for the construction of more complex molecules.^[1] This guide provides a comprehensive overview of its physical and chemical properties, synthesis, and applications, with a focus on its relevance in pharmaceutical and agrochemical research.^[1]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **2,6-Dibromo-4-methoxypyridine** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ Br ₂ NO	[1][2]
Molecular Weight	266.92 g/mol	[1]
CAS Number	117873-72-0	[1]
Appearance	Off-white crystalline powder	[1]
Melting Point	128-131 °C	[1]
Boiling Point	283.0±35.0 °C (Predicted)	[2]
Density	1.919±0.06 g/cm ³ (Predicted)	[2]
Flash Point	124.9 °C	[2]
Solubility	Information not readily available	
Storage Conditions	Store at 0-8 °C	[1]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,6-Dibromo-4-methoxypyridine**. While detailed spectra are best obtained from experimental analysis, typical spectroscopic characteristics are available. ChemicalBook provides access to ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry data for this compound.[3]

Chemical Reactivity and Synthesis

The reactivity of **2,6-Dibromo-4-methoxypyridine** is largely dictated by the pyridine ring and its substituents. The bromine atoms are susceptible to a variety of chemical transformations, including nucleophilic substitution and metal-halogen exchange reactions.[4] This reactivity allows for the introduction of diverse functional groups, making it a key intermediate in the synthesis of novel compounds.[1]

A common synthetic route to **2,6-Dibromo-4-methoxypyridine** involves the reaction of 2,4,6-tribromopyridine with sodium methoxide in refluxing methanol, affording the desired product in an 80% yield.[2][5]

A schematic overview of the synthesis of **2,6-Dibromo-4-methoxypyridine**.

Experimental Protocols

Synthesis of **2,6-Dibromo-4-methoxypyridine** from 2,4,6-Tribromopyridine[2][5]

Materials:

- 2,4,6-Tribromopyridine
- Sodium methoxide (1.2 equivalents)
- Methanol

Procedure:

- Dissolve 2,4,6-tribromopyridine in methanol.
- Add sodium methoxide (1.2 equivalents) to the solution.
- Reflux the reaction mixture. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the methanol under reduced pressure.
- The crude product can be purified by recrystallization or column chromatography to yield **2,6-Dibromo-4-methoxypyridine**.

Applications in Research and Drug Development

2,6-Dibromo-4-methoxypyridine is a significant intermediate in the synthesis of pharmaceuticals and agrochemicals.[1] Its structure allows for modifications that can lead to the development of novel compounds with potential biological activity.[1]

Pharmaceuticals: This compound is utilized in the development of pharmaceutical agents, particularly those targeting neurological disorders.[1] It also serves as an intermediate in the synthesis of kinase inhibitors and other biologically active molecules.[6] Pyridine intermediates,

in general, are frequently employed in drug discovery due to their inherent biological activity and synthetic versatility.

Agrochemicals: It serves as a key intermediate in the synthesis of pesticides, contributing to the development of effective agrochemicals that target specific pests while aiming to minimize environmental impact.[1]

Organic Synthesis: The reactivity of the bromine atoms makes it a useful reactant for preparing various organic compounds, such as pyridine-pyridone alternate oligomers and derivatives of cyclic adenosine monophosphate (cAMP).[5]

Key application areas of **2,6-Dibromo-4-methoxypyridine**.

Conclusion

2,6-Dibromo-4-methoxypyridine is a valuable and versatile chemical intermediate with significant applications in both industrial and academic research. Its unique combination of functional groups provides a platform for the synthesis of a wide range of more complex and potentially bioactive molecules. Researchers in drug discovery and agrochemical development will find this compound to be a useful tool in their synthetic endeavors.

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